

Application Note & Protocol: Preparation of ITMN 4077 Stock Solution

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Compound of Interest

Compound Name: ITMN 4077

Cat. No.: B608148

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **ITMN 4077**, a macrocyclic inhibitor of the Hepatitis C Virus (HCV) NS3 protease. Adherence to this protocol is critical for ensuring the stability, activity, and reproducibility of experimental results.

Introduction

ITMN 4077 is a potent macrocyclic inhibitor targeting the Hepatitis C Virus (HCV) NS3 protease, with an EC₅₀ of 2131 nM.^[1] Accurate preparation of stock solutions is the first and a critical step for in vitro and in vivo studies. The most common solvent for small molecule inhibitors like **ITMN 4077** is dimethylsulfoxide (DMSO), due to its high solubilizing capacity for organic molecules.^{[2][3]} This guide outlines the necessary calculations, procedures, and storage conditions to maintain the integrity of the compound.

Compound Data & Properties

Proper handling begins with understanding the fundamental properties of the compound. The following table summarizes key quantitative data for **ITMN 4077**.

Property	Value	Source
IUPAC Name	tert-butyl ((2R,6S,13aS,14aR,16aS,Z)-1 4a- ((cyclopropylsulfonyl)carbamoyl)-2-hydroxy-5,16-dioxo- 1,2,3,5,6,7,8,9,10,11,13a,14,1 4a,15,16,16a- hexadecahydrocyclopropa[e]p yrrolo[1,2-a][1] [2]diazacyclopentadecin-6- yl)carbamate	[1]
CAS Number	790305-05-4	[1][4][5]
Molecular Formula	C ₂₆ H ₄₀ N ₄ O ₈ S	[1][4]
Molecular Weight	568.69 g/mol	[1]
Solubility	≥ 100 mg/mL in DMSO (≥ 175.85 mM)	[5]
Appearance	Solid Powder	N/A

Experimental Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ITMN 4077** in DMSO. This is a common starting concentration for subsequent serial dilutions.

Materials

- **ITMN 4077** powder
- Anhydrous or molecular sieve-dried Dimethylsulfoxide (DMSO)
- Calibrated analytical balance

- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator bath

Calculation

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$$

- Example Calculation for 1 mL of 10 mM Stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 568.69 \text{ g/mol} \times 0.001 \text{ L}$
 - $\text{Mass (mg)} = 5.687 \text{ mg}$

Therefore, 5.687 mg of **ITMN 4077** is required to make 1 mL of a 10 mM stock solution.

Step-by-Step Procedure

- **Acclimatization:** Before opening, allow the vial of **ITMN 4077** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect compound stability.
- **Weighing:** Carefully weigh out the calculated amount (e.g., 5.687 mg) of **ITMN 4077** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or cryovial.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO (e.g., 1 mL) to the vial containing the powder.
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the compound. If complete solubilization is not achieved, sonication in a water bath for 5-10 minutes can be applied.^[6] To further aid solubility, the tube can be gently warmed to 37°C.^[5]

- **Visual Inspection:** Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile cryovials.^{[5][7]}
- **Labeling & Storage:** Clearly label all aliquots with the compound name, concentration, date, and solvent. Store the aliquots as recommended in the section below.

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Diagram 1: Workflow for preparing **ITMN 4077** stock solution.

Storage and Stability

Proper storage is crucial for maintaining the biological activity of the **ITMN 4077** stock solution.

Condition	Storage Temperature	Recommended Duration	Notes
Powder	-20°C	Long-term (months to years)	Store in a dry, dark environment. ^[1]
DMSO Stock Solution	-20°C	Up to 1 month	Avoid repeated freeze-thaw cycles. ^{[5][8]}
DMSO Stock Solution	-80°C	Up to 6 months	Preferred for longer-term storage. ^{[5][8]}

Guidelines for Use in Experiments

- **Working Solutions:** To prepare a working solution for cell-based assays, the DMSO stock should be serially diluted. It is best to make initial dilutions in DMSO before the final dilution into aqueous media to prevent precipitation.^[2]

- Final DMSO Concentration: When adding the inhibitor to cell culture media or aqueous buffers, ensure the final concentration of DMSO is low, typically less than 0.5%, to avoid solvent-induced toxicity to cells.[6][8] Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.
- Precipitation: If the compound precipitates upon dilution into an aqueous buffer, try further diluting the stock solution in DMSO before adding it to the medium.[2]

Mechanism of Action

ITMN 4077 functions by inhibiting the NS3/4A serine protease of the Hepatitis C virus. This protease is essential for viral replication, as it is responsible for cleaving the HCV polyprotein into mature, functional viral proteins. By blocking the active site of the NS3/4A protease, **ITMN 4077** prevents this cleavage, thereby halting the viral life cycle.

```
// Nodes HCV_RNA [label="HCV Viral RNA", fillcolor="#F1F3F4", fontcolor="#202124"];
Polyprotein [label="HCV Polyprotein", fillcolor="#FBBC05", fontcolor="#202124"]; NS3_4A
[label="NS3/4A Protease", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Viral_Proteins
[label="Mature Viral Proteins\n(NS4B, NS5A, NS5B)", fillcolor="#34A853",
fontcolor="#FFFFFF"]; Replication [label="Viral Replication", shape=ellipse, style=filled,
fillcolor="#34A853", fontcolor="#FFFFFF"]; ITMN_4077 [label="ITMN 4077",
fillcolor="#EA4335", fontcolor="#FFFFFF", shape=box3d];

// Edges HCV_RNA -> Polyprotein [label="Translation"]; Polyprotein -> NS3_4A
[label="Autocatalysis"]; NS3_4A -> Viral_Proteins [label="Cleavage"]; Viral_Proteins ->
Replication;

// Inhibition ITMN_4077 -> NS3_4A [arrowhead=tee, color="#EA4335", style=bold,
label="Inhibition"];

// Invisible edges for alignment {rank=same; NS3_4A; ITMN_4077} }
```

Diagram 2: Inhibition of HCV polyprotein processing by **ITMN 4077**.

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